

Application Note: Electrochemical Impedance Spectroscopy for Evaluating MBI-Coated Copper

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Compound of Interest

Compound Name: *Einecs 240-578-3*

Cat. No.: *B15184556*

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Introduction

Copper and its alloys are widely used in various industrial applications due to their excellent thermal and electrical conductivity. However, they are susceptible to corrosion in aggressive environments. 2-Mercaptobenzimidazole (MBI) is a highly effective corrosion inhibitor for copper, forming a protective film on the metal's surface.^{[1][2]} Electrochemical Impedance Spectroscopy (EIS) is a powerful non-destructive technique used to study the performance of such protective coatings.^{[3][4][5]} This application note provides a detailed protocol for using EIS to evaluate the corrosion protection of MBI-coated copper, intended for researchers, scientists, and professionals in drug development and material science.

EIS measures the impedance of a system over a range of frequencies, providing insights into the electrochemical processes occurring at the electrode-electrolyte interface.^{[3][4][5][6]} By modeling the impedance data, quantitative parameters such as charge transfer resistance (R_{ct}), which is inversely proportional to the corrosion rate, and double-layer capacitance (C_{dl}) can be determined.^{[7][8]} An increase in R_{ct} and a decrease in C_{dl} are indicative of effective corrosion inhibition.^[9]

Experimental Protocols

This section details the necessary steps for preparing MBI-coated copper electrodes and performing EIS measurements.

Materials and Equipment

- Copper specimens (working electrode)
- 2-Mercaptobenzimidazole (MBI)
- Ethanol and Acetone (for cleaning)
- Corrosive medium (e.g., 3.5% NaCl solution)
- Potentiostat with a frequency response analyzer
- Three-electrode electrochemical cell
- Platinum or graphite counter electrode
- Saturated Calomel Electrode (SCE) or Ag/AgCl reference electrode
- Metallographic polishing paper (various grades)
- Deionized water

Copper Electrode Preparation

- **Mechanical Polishing:** The copper specimens are sequentially abraded with different grades of emery paper, followed by polishing with a finer grade to achieve a mirror-like surface.
- **Cleaning:** The polished electrodes are then degreased by ultrasonic cleaning in ethanol and acetone.
- **Rinsing and Drying:** Finally, the electrodes are thoroughly rinsed with deionized water and dried under a stream of nitrogen.

Preparation of MBI Coating

- **Solution Preparation:** Prepare a solution of MBI in a suitable solvent (e.g., ethanol) at the desired concentration (e.g., 5 mM).
- **Immersion:** Immerse the cleaned copper electrodes in the MBI solution for a specified duration (e.g., 24 hours) at room temperature to allow for the formation of a self-assembled monolayer.

- Rinsing and Drying: After immersion, the coated electrodes are rinsed with ethanol to remove any loosely adsorbed molecules and then dried.

Electrochemical Impedance Spectroscopy (EIS) Measurements

- Cell Assembly: The three-electrode cell is assembled with the MBI-coated copper as the working electrode, a platinum foil as the counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.[\[10\]](#)
- Electrolyte Immersion: The cell is filled with the corrosive medium (e.g., 3.5% NaCl solution), ensuring the electrodes are properly immersed.
- Open Circuit Potential (OCP) Stabilization: The system is allowed to stabilize by monitoring the OCP for a period (e.g., 30-60 minutes) until a steady state is reached.
- EIS Measurement: EIS is performed at the OCP. A small amplitude AC voltage (e.g., 10 mV) is applied over a frequency range, typically from 100 kHz to 10 mHz.[\[7\]](#)[\[10\]](#)
- Data Analysis: The impedance data is then analyzed by fitting it to an appropriate equivalent electrical circuit (EEC) model to extract the relevant electrochemical parameters.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Data Presentation

The quantitative data obtained from fitting the EIS spectra to an equivalent electrical circuit are summarized in the tables below. The inhibition efficiency (IE%) is calculated using the following formula:

$$IE\% = [(R_{ct}(\text{inhibitor}) - R_{ct}(\text{blank})) / R_{ct}(\text{inhibitor})] \times 100$$

Where $R_{ct}(\text{inhibitor})$ is the charge transfer resistance in the presence of MBI and $R_{ct}(\text{blank})$ is the charge transfer resistance of the bare copper electrode.

Table 1: EIS Parameters for Bare and MBI-Coated Copper in 3.5% NaCl Solution

Electrode	Rs ($\Omega \text{ cm}^2$)	Rct ($k\Omega \text{ cm}^2$)	CPE-T ($\mu\text{F cm}^{-2}$)	CPE-n	IE (%)
Bare Copper	25.3	12.5	150.2	0.85	-
MBI-Coated Copper	28.1	250.7	25.8	0.92	95.0

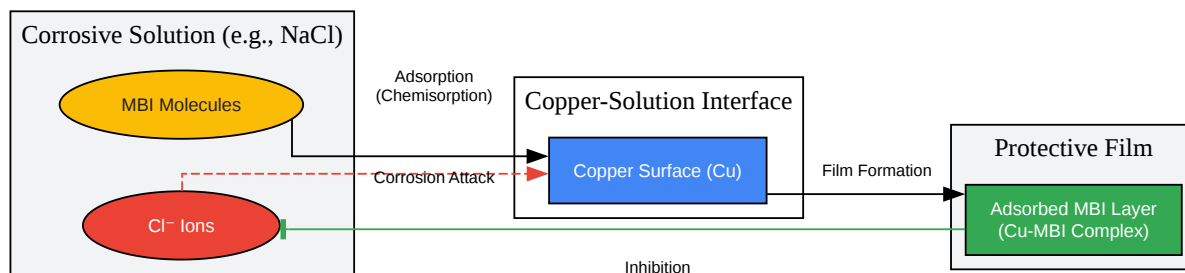
Table 2: Effect of MBI Concentration on Corrosion Inhibition of Copper in 1M HCl

MBI Conc. (mM)	Rs ($\Omega \text{ cm}^2$)	Rct ($k\Omega \text{ cm}^2$)	CPE-T ($\mu\text{F cm}^{-2}$)	CPE-n	IE (%)
0 (Blank)	1.2	0.85	350.5	0.88	-
1	1.5	25.3	80.1	0.90	96.6
5	1.4	98.6	45.7	0.91	99.1
10	1.6	155.2	30.2	0.93	99.5

Visualizations

MBI Adsorption and Protective Film Formation

The following diagram illustrates the proposed mechanism of MBI adsorption on the copper surface, leading to the formation of a protective film. MBI molecules can adsorb onto the copper surface through the sulfur and nitrogen atoms, forming a coordinate bond with copper ions. This creates a barrier layer that isolates the metal from the corrosive environment.[\[1\]](#)[\[15\]](#)

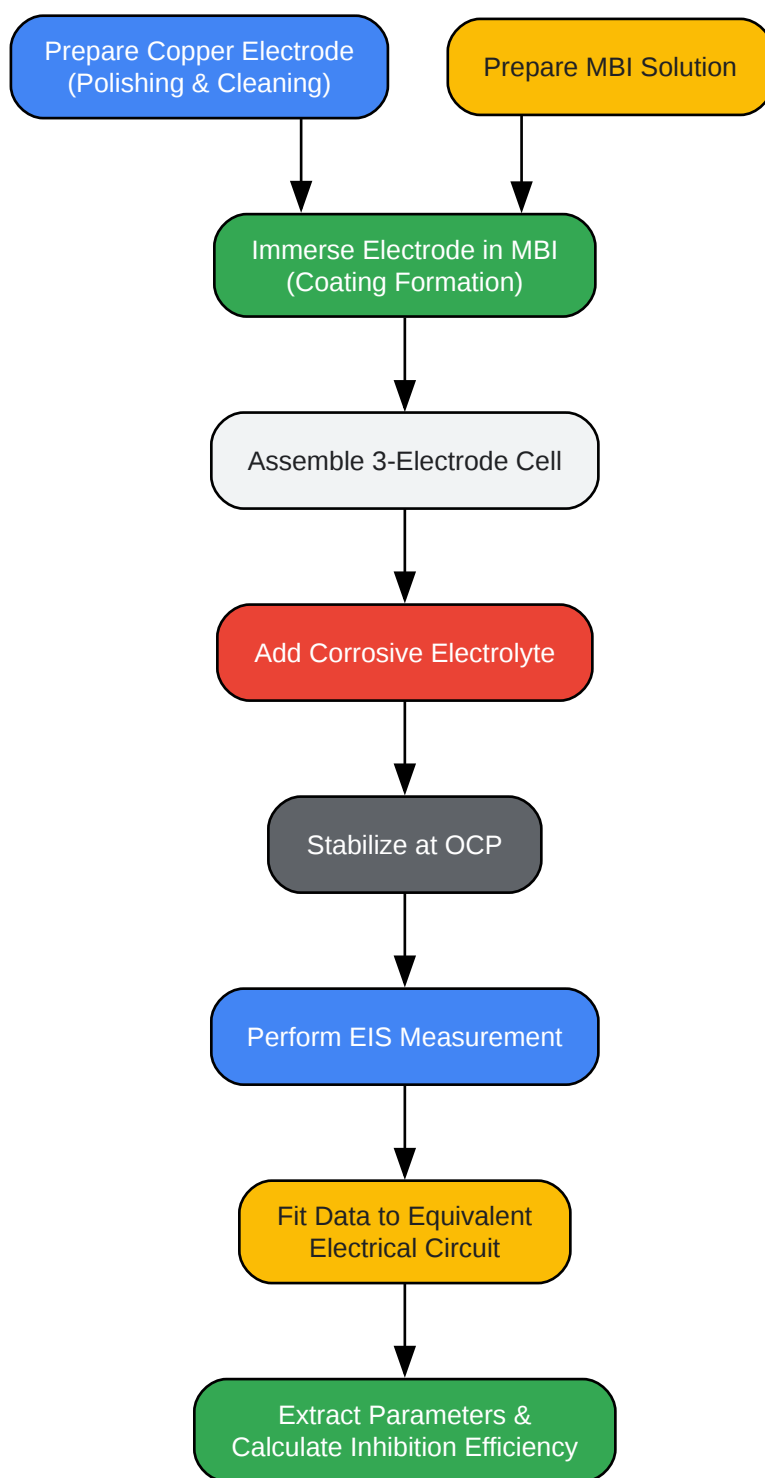


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Caption: MBI adsorption mechanism on a copper surface.

Experimental Workflow for EIS Measurement

The logical flow of the experimental procedure for evaluating the MBI-coated copper using EIS is depicted below.

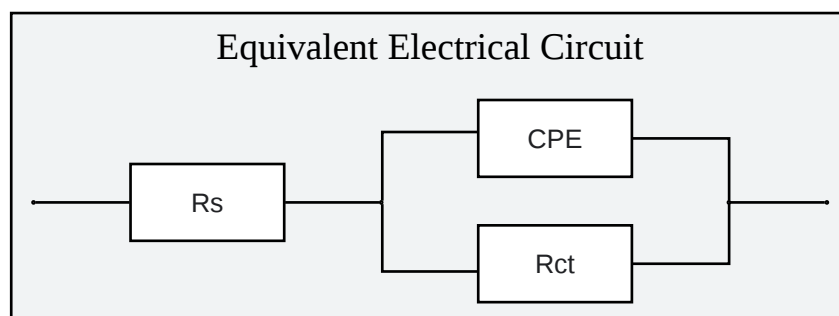


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Caption: Workflow for EIS analysis of MBI-coated copper.

Equivalent Electrical Circuit (EEC) Model

A common equivalent electrical circuit used to model the impedance data for a coated metal system is the Randles circuit, often with a constant phase element (CPE) replacing the ideal capacitor to account for surface heterogeneity.



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Caption: A common equivalent electrical circuit model.

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References

- 1. researchgate.net [researchgate.net]
- 2. 2-Mercaptobenzimidazole films formed at ultra-low pressure on copper: adsorption, thermal stability and corrosion inhib... [ouci.dntb.gov.ua]
- 3. eng.libretexts.org [eng.libretexts.org]
- 4. m.youtube.com [m.youtube.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Electrical Equivalent Circuit Model Prediction of High-Entropy Alloy Behavior in Aggressive Media [mdpi.com]
- 7. Experimental and theoretical insights into copper corrosion inhibition by protonated amino-acids - PMC [pmc.ncbi.nlm.nih.gov]

- 8. Experimental and Computational Study on Inhibitory Effect and Adsorption Properties of N-Acetylcysteine Amino Acid in Acid Environment - PMC [pmc.ncbi.nlm.nih.gov]
- 9. jmaterenvironsci.com [jmaterenvironsci.com]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. gamry.com [gamry.com]
- 13. nlab.pl [nlab.pl]
- 14. arxiv.org [arxiv.org]
- 15. researchgate.net [researchgate.net]
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